

BAL-30072: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BAL-30072**

Cat. No.: **B605906**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **BAL-30072**, a novel siderophore monosulfactam antibiotic with potent activity against a wide range of Gram-negative bacteria.

Chemical Structure and Properties

BAL-30072 is a synthetic monosulfactam antibiotic. Its chemical structure is characterized by a monocyclic β -lactam core, a sulfamic acid moiety, and a side chain containing a 2-aminothiazole and a dihydroxypyridone siderophore.

Table 1: Chemical and Physicochemical Properties of **BAL-30072**

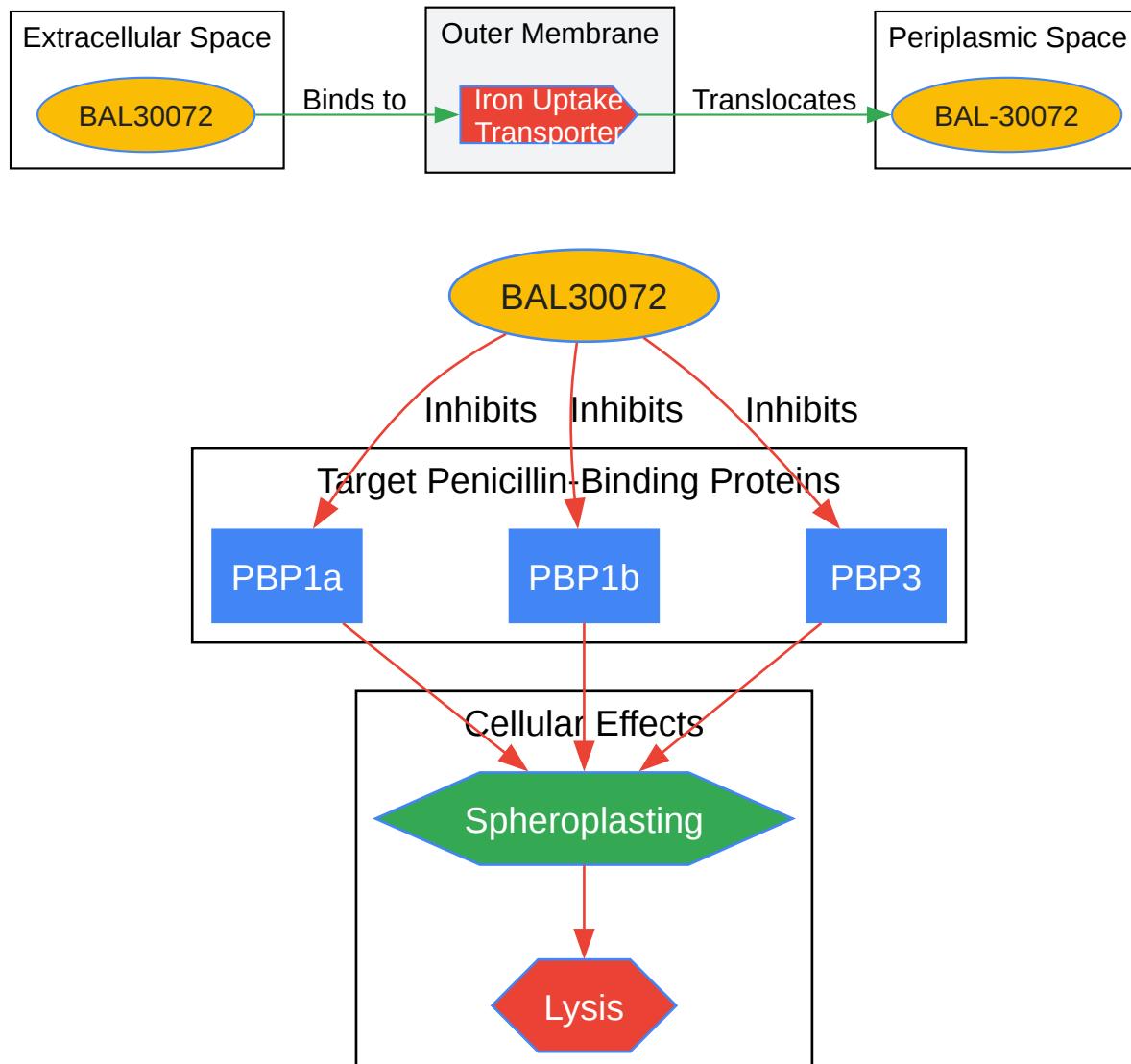
Property	Value	Source
IUPAC Name	[(3S)-3-[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-[(1,5-dihydroxy-4-oxopyridin-2-yl)methoxyimino]acetyl]amino]-2,2-dimethyl-4-oxoazetidin-1-yl] hydrogen sulfate	
Molecular Formula	C ₁₆ H ₁₈ N ₆ O ₁₀ S ₂	
Molecular Weight	518.5 g/mol	
Canonical SMILES	CC1(--INVALID-LINK-- NC(=O)C(=NOCC2=CC(=O)C(C=N2O)O)C3=CSC(=N3)N)C	
CAS Number	941285-15-0	
Solubility	Soluble in DMSO	

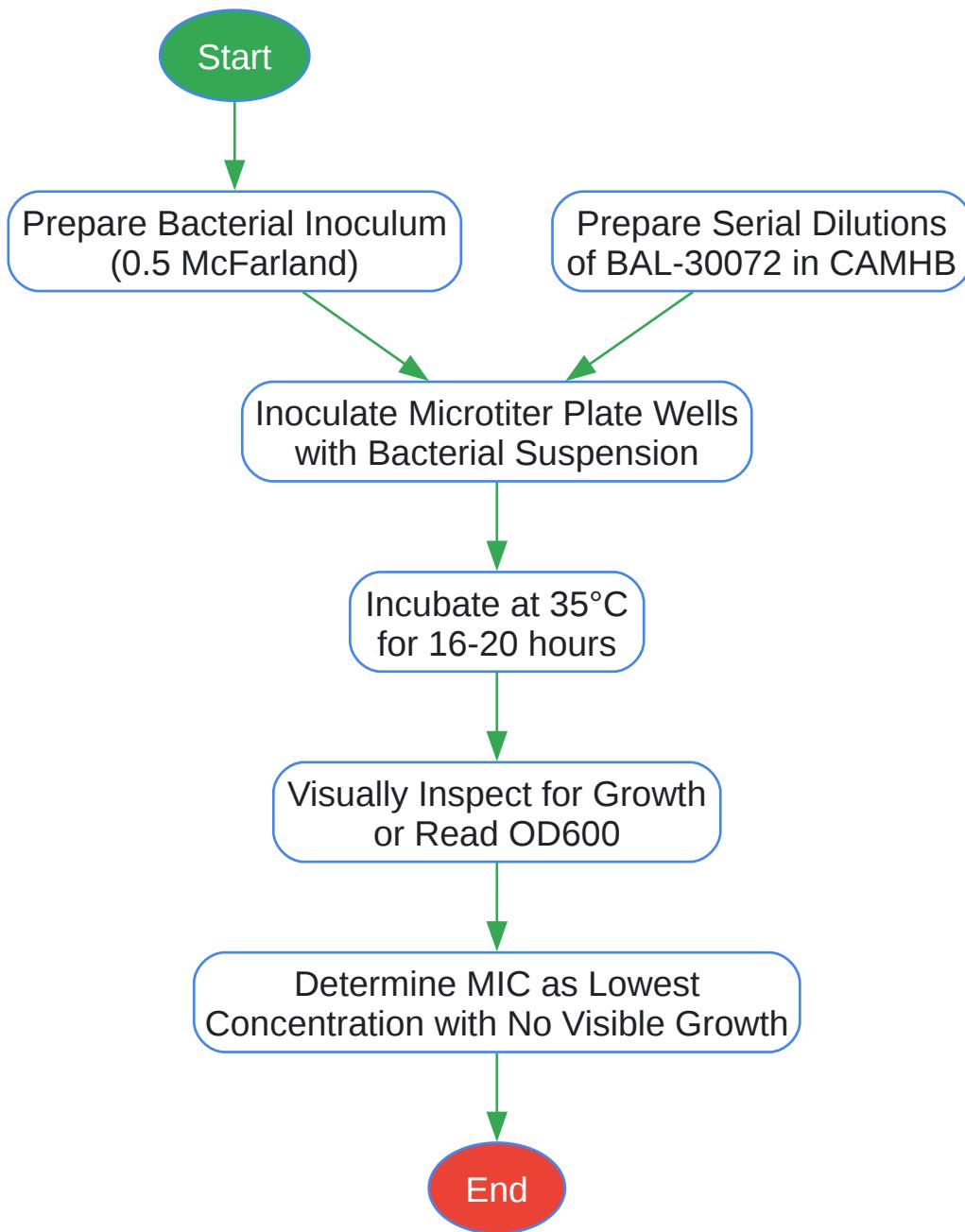
Mechanism of Action: A Trojan Horse Strategy

BAL-30072 employs a "Trojan horse" strategy to effectively penetrate the outer membrane of Gram-negative bacteria and exert its bactericidal effects. This multi-step process is initiated by its siderophore moiety and culminates in the inhibition of essential bacterial enzymes.

Siderophore-Mediated Iron Uptake

The dihydroxypyridone component of **BAL-30072** acts as a siderophore, a small molecule with a high affinity for ferric iron (Fe³⁺). In iron-limited environments, bacteria express specific iron uptake systems to acquire this essential nutrient. **BAL-30072** hijacks these systems to gain entry into the periplasmic space.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com